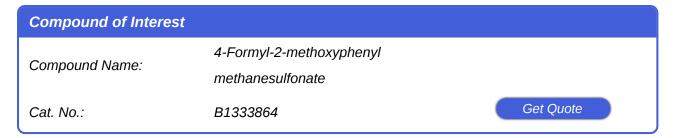


An In-depth Technical Guide to 4-Formyl-2methoxyphenyl methanesulfonate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological significance of **4-Formyl-2-methoxyphenyl methanesulfonate**. This document is intended to serve as a valuable resource for researchers and professionals engaged in chemical synthesis, drug discovery, and materials science. All quantitative data is presented in structured tables, and where applicable, experimental protocols and logical workflows are detailed and visualized.

Chemical Identity and Physicochemical Properties

4-Formyl-2-methoxyphenyl methanesulfonate is an organic compound characterized by a vanillin core functionalized with a methanesulfonyl group. This modification of the phenolic hydroxyl group can significantly alter the parent molecule's chemical reactivity and biological activity.

Identifiers and Molecular Structure



Property	Value	Citation
IUPAC Name	4-formyl-2-methoxyphenyl methanesulfonate	
CAS Number	52200-05-2	[1]
Molecular Formula	C ₉ H ₁₀ O ₅ S	[2]
Molecular Weight	230.24 g/mol	[2]
SMILES	CS(=O) (=O)OC1=CC=C(C=O)C=C1O C	
InChI	InChI=1S/C9H10O5S/c1-14-9- 4-7(5-10)2-3-8(9)15- 16(6,11)12/h2-5H,1,6H3	

Physical and Chemical Properties

Quantitative physical properties for **4-Formyl-2-methoxyphenyl methanesulfonate** are not extensively reported in publicly available literature. The data presented below is based on available information and computational predictions for structurally similar compounds.

Property	Value	Citation
Physical State	Solid (predicted)	
Melting Point	Not available	
Boiling Point	Not available	-
Solubility	Not available	-
Purity	Min. 95% (as commercially available)	[2]

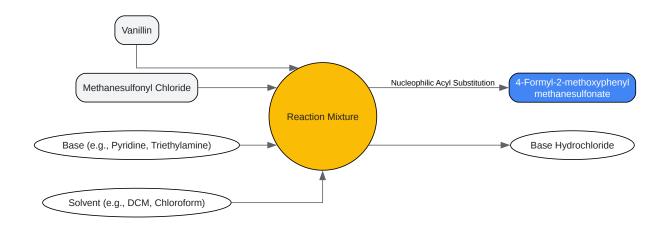
Synthesis and Purification



While a specific, detailed experimental protocol for the synthesis of **4-Formyl-2-methoxyphenyl methanesulfonate** is not readily available in peer-reviewed literature, a general synthetic approach can be inferred from standard organic chemistry principles and procedures for analogous compounds. The most logical synthetic route starts from the readily available and inexpensive natural product, vanillin.

Synthetic Pathway

The synthesis involves the reaction of vanillin with methanesulfonyl chloride in the presence of a base. The base is crucial for deprotonating the phenolic hydroxyl group of vanillin, thereby activating it for nucleophilic attack on the sulfur atom of methanesulfonyl chloride.



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Caption: Proposed synthesis of **4-Formyl-2-methoxyphenyl methanesulfonate** from vanillin.

General Experimental Protocol (Hypothetical)

 Dissolution: Dissolve vanillin in a suitable anhydrous solvent such as dichloromethane (DCM) or chloroform in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).



- Addition of Base: Add a stoichiometric equivalent or slight excess of a non-nucleophilic base, such as pyridine or triethylamine, to the solution. Stir the mixture at room temperature for a short period.
- Addition of Mesyl Chloride: Cool the reaction mixture in an ice bath (0 °C). Slowly add methanesulfonyl chloride dropwise to the stirred solution.
- Reaction: Allow the reaction to proceed at room temperature for several hours, monitoring the progress by thin-layer chromatography (TLC).
- Work-up: Upon completion, quench the reaction with water or a dilute acid solution. Separate
 the organic layer and wash it sequentially with dilute acid, saturated sodium bicarbonate
 solution, and brine.
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate the solvent under reduced pressure to obtain the crude product.

Purification

The crude **4-Formyl-2-methoxyphenyl methanesulfonate** can be purified using standard laboratory techniques:

- Recrystallization: Dissolve the crude product in a minimal amount of a hot solvent (e.g., ethanol, ethyl acetate) and allow it to cool slowly to form crystals.
- Column Chromatography: For higher purity, the compound can be purified by flash column chromatography on silica gel, using an appropriate solvent system (e.g., a mixture of hexane and ethyl acetate).

Analytical Characterization

The identity and purity of synthesized **4-Formyl-2-methoxyphenyl methanesulfonate** would be confirmed using standard analytical techniques.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy:

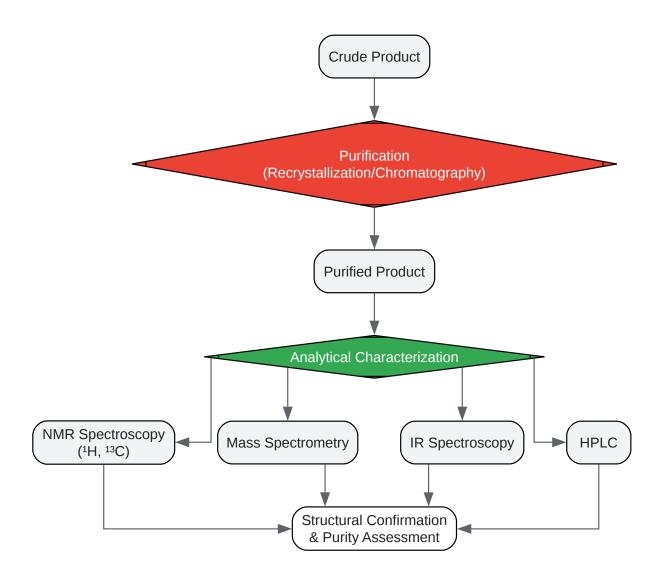


- ¹H NMR spectroscopy would confirm the presence of the formyl proton, aromatic protons, methoxy protons, and the methyl protons of the methanesulfonyl group, with characteristic chemical shifts and coupling patterns.
- ¹³C NMR spectroscopy would show distinct signals for the carbonyl carbon, aromatic carbons, methoxy carbon, and the methyl carbon of the methanesulfonyl group.
- Mass Spectrometry (MS): Mass spectral analysis would confirm the molecular weight of the compound. High-resolution mass spectrometry (HRMS) would provide the exact mass, confirming the molecular formula.
- Infrared (IR) Spectroscopy: The IR spectrum would show characteristic absorption bands for the carbonyl group of the aldehyde, the sulfonyl group, and the aromatic ring.

Chromatographic Analysis

 High-Performance Liquid Chromatography (HPLC): HPLC is a powerful technique for assessing the purity of the compound. A suitable reversed-phase column with a mobile phase consisting of a mixture of water and an organic solvent (e.g., acetonitrile or methanol) would be employed. The purity is determined by the peak area percentage.





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Caption: General workflow for the purification and analysis of the target compound.

Potential Biological Activity and Applications

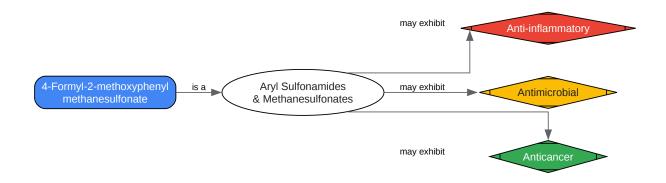
While specific biological data for **4-Formyl-2-methoxyphenyl methanesulfonate** is scarce, the broader class of aryl sulfonamides and methanesulfonates has been investigated for a range of biological activities.

Inferred Biological Significance



- Anti-inflammatory Activity: Some aryl methyl sulfones have been shown to be potent inhibitors of cyclooxygenase (COX) enzymes, suggesting potential anti-inflammatory properties.[3][4]
- Antimicrobial Activity: Arylsulfonamide derivatives have been synthesized and evaluated for their antibacterial and antifungal activities.[5] The electronic properties of the substituents on the aromatic rings appear to play a crucial role in their bioactivity.[5]
- Anticancer Activity: Certain derivatives of related compounds, such as 4-allyl-2-methoxyphenol, have shown cytotoxicity against human breast cancer cells.[6]

The introduction of the methanesulfonate group to the vanillin scaffold may modulate its pharmacokinetic and pharmacodynamic properties, potentially leading to novel therapeutic agents.



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Caption: Inferred potential biological activities based on related compound classes.

Safety and Handling

Detailed toxicology data for **4-Formyl-2-methoxyphenyl methanesulfonate** is not available. Standard laboratory safety precautions should be followed when handling this compound. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. The compound should be handled in a well-ventilated area or a fume hood.



Conclusion

4-Formyl-2-methoxyphenyl methanesulfonate is a derivative of vanillin with potential for further investigation in medicinal chemistry and materials science. While comprehensive experimental data is currently limited, this guide provides a foundational understanding of its properties, a plausible synthetic route, and an overview of its potential biological significance based on related structures. Further research is warranted to fully elucidate its physicochemical characteristics and biological activities.

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